

Bimosiamose sputum neutrophil reduction statistical significance

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Compound Focus: Bimosiamose

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Experimental Findings for Bimosiamose

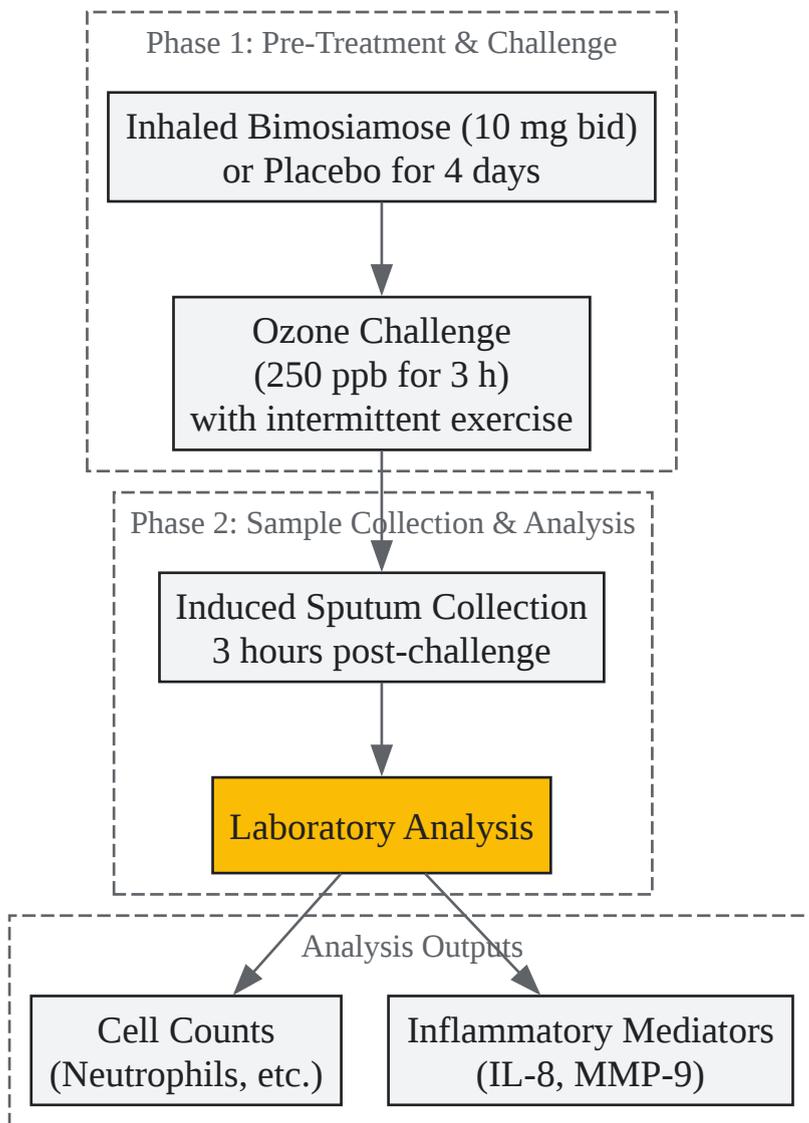
The table below summarizes the key outcomes from a 2011 clinical trial investigating the efficacy of inhaled **bimosiamose**.

Parameter Measured	Result with Bimosiamose	Statistical Significance (p-value)	Study Details
Sputum Neutrophil Count	40% reduction compared to placebo	p = 0.068	Double-blind, placebo-controlled, cross-over trial (n=18) [1]
Sputum IL-8 Concentration	35% reduction compared to placebo	p = 0.004	Double-blind, placebo-controlled, cross-over trial (n=18) [1]
Sputum MMP-9 Concentration	46% reduction compared to placebo	p = 0.022	Double-blind, placebo-controlled, cross-over trial (n=18) [1]

Parameter Measured	Result with Bimosiamose	Statistical Significance (p-value)	Study Details
Allergen-induced Late Asthmatic Response (LAR)	~50% attenuation of maximum FEV1 fall	Reported as "significant", specific p-value not provided	Double-blind, placebo-controlled, cross-over trial in mild asthmatics (n=12) [2]

Experimental Protocol: Ozone-Challenge Model

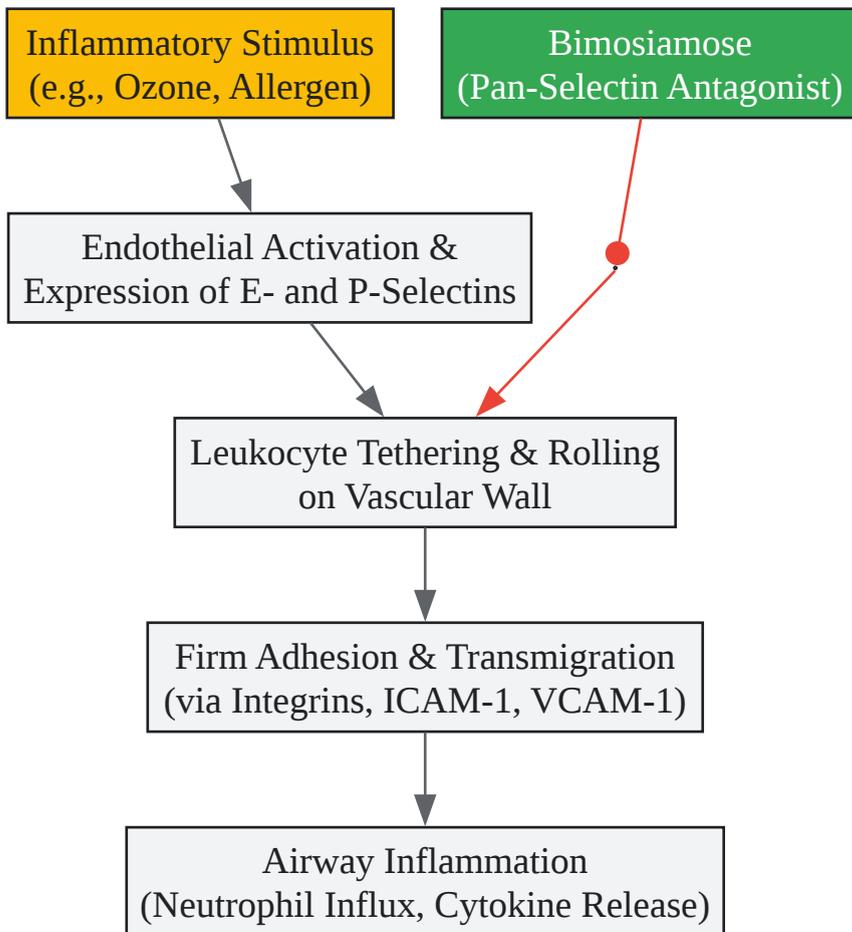
The following workflow details the methodology used in the 2011 study on ozone-induced airway inflammation [1]. You can adapt this protocol for troubleshooting related issues.



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Mechanism of Action & Pathway

Bimosiamose is a synthetic, small-molecule **pan-selectin antagonist** [2]. It works by blocking selectins, a family of cell adhesion molecules (E-, P-, and L-selectin) that are responsible for the initial **tethering and rolling of leukocytes** (like neutrophils) on the vascular endothelium, which is the first step in their migration from the bloodstream into inflamed tissues [2] [3]. The following diagram illustrates this inflammatory cascade and the point of inhibition by **bimosiamose**.



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Key Considerations for Researchers

- **Clinical Significance vs. Statistical Significance:** The reduction in sputum neutrophils ($p=0.068$) did not meet the conventional threshold for statistical significance ($p < 0.05$) but was considered a strong trend toward efficacy. The significant reductions in IL-8 and MMP-9, which are key mediators in neutrophil-driven inflammation, provide supporting evidence for the compound's biological activity [1].
- **Troubleshooting & Protocol Notes:** The study utilized a specialized **breath-actuated nebulizer (AKITA2 APIXNEB)** for drug delivery [1]. Inconsistent results could stem from variations in inhalation methodology, underscoring the importance of standardized delivery systems in experimental replication.

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References

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2. Bimosiamose, an inhaled small-molecule pan-selectin ... [sciencedirect.com]
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